

A Comprehensive Technical Guide to Cyclopentane Hydrate Phase Equilibrium Data

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Compound of Interest

Compound Name: Cyclopentane hydrate

CAS No.: 190390-20-6

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of cyclopentane (CP) hydrate phase equilibrium data, offering a critical resource for researchers, scientists, and professionals in drug development and other relevant fields. This guide summarizes quantitative data, details experimental protocols, and visualizes key concepts to facilitate a comprehensive understanding of **cyclopentane hydrate** behavior.

Introduction to Cyclopentane Hydrates

Clathrate hydrates are crystalline, ice-like compounds in which guest molecules are trapped within a lattice of hydrogen-bonded water molecules. Cyclopentane, a cyclic hydrocarbon, is a potent former of structure II (sII) clathrate hydrates. A key characteristic of **cyclopentane hydrate** is its formation at relatively mild temperature and pressure conditions, making it an excellent model system for studying hydrate thermodynamics and kinetics. Understanding the phase equilibrium of **cyclopentane hydrate** is crucial for various applications, including gas storage and transportation, desalination, and as a model for more complex hydrate systems found in nature and industrial processes.

Phase Equilibrium Data of Cyclopentane Hydrates

The stability of **cyclopentane hydrate** is dictated by pressure, temperature, and the composition of the system. The following tables summarize the phase equilibrium data for pure **cyclopentane hydrate** and in the presence of a common inhibitor (Sodium Chloride) and a promoter (Methane).

Table 1: Phase Equilibrium Data for Pure Cyclopentane (CP) + Water System

Temperature (K)	Pressure (MPa)	Reference
280.3	0.101	[1] [2]

Note: At atmospheric pressure, the equilibrium temperature of **cyclopentane hydrate** is approximately 280.3 K.

Table 2: Phase Equilibrium Data for Cyclopentane (CP) + Methane (CH₄) + Water System[\[1\]](#)

Temperature (K)	Pressure (MPa)
284.4	1.15
287.8	2.06
291.6	3.59
295.2	5.92
298.1	8.58
301.3	12.67

Table 3: Phase Equilibrium Data for Cyclopentane (CP) + Methane (CH₄) + Water in the Presence of Sodium Chloride (NaCl)[\[1\]](#)

Temperature (K)	3.5 wt% NaCl Pressure (MPa)	7.0 wt% NaCl Pressure (MPa)	10.0 wt% NaCl Pressure (MPa)
284.4	1.48	1.83	2.23
287.8	2.58	3.14	3.80
291.6	4.41	5.31	6.38
295.2	7.15	8.52	10.16
298.1	10.27	12.16	14.41
301.3	15.01	17.65	20.80

Experimental Protocols for Determining Phase Equilibrium

The isochoric pressure search method is a widely used and reliable technique for obtaining high-quality hydrate phase equilibrium data.^[3] This method involves monitoring pressure changes within a constant volume cell as the temperature is varied to induce hydrate formation and dissociation.

Equipment

- **High-Pressure Equilibrium Cell:** A temperature- and pressure-rated vessel, typically equipped with a sapphire window for visual observation.
- **Temperature Control System:** A circulating bath or Peltier elements to precisely control the cell temperature.
- **Pressure Transducer and Temperature Sensor:** To accurately measure the pressure and temperature inside the cell.
- **Data Acquisition System:** To continuously record pressure and temperature data.
- **Agitation System:** A magnetic stirrer or rocking mechanism to ensure good mixing of the phases.

- Gas and Liquid Injection System: For evacuating the cell and injecting precise amounts of guest fluids.[3]

Step-by-Step Procedure

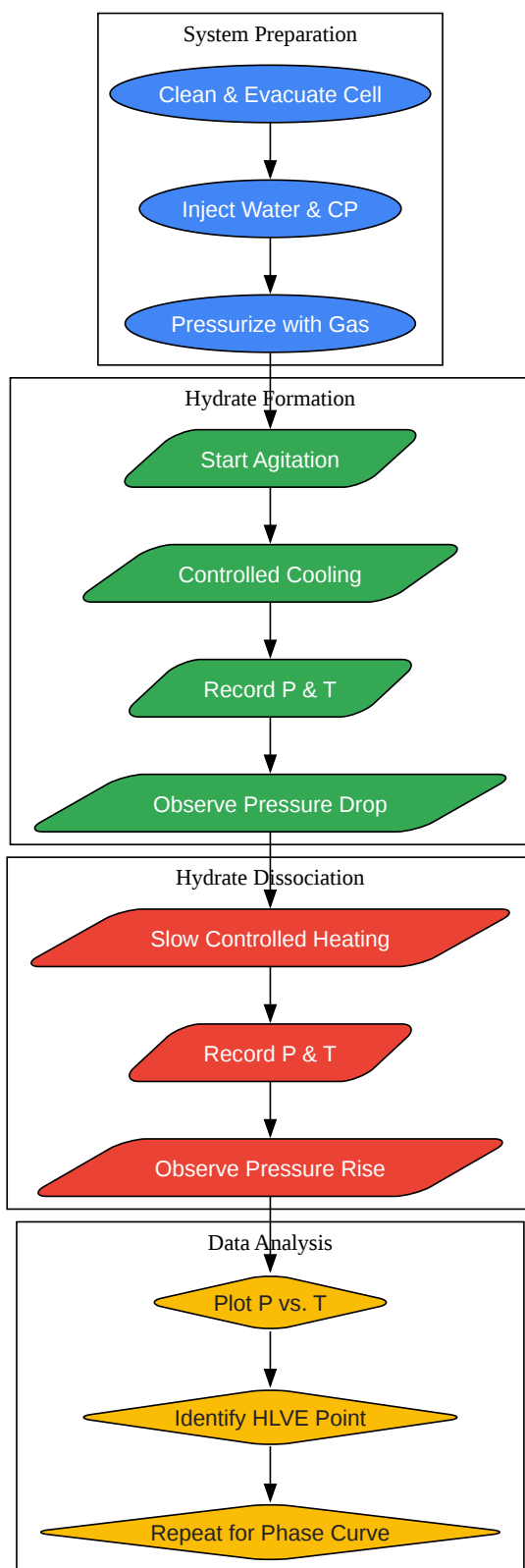
- System Preparation: The equilibrium cell is cleaned and evacuated to remove any impurities.
- Loading of Water and Cyclopentane: A known amount of deionized water and cyclopentane are injected into the cell. For mixed hydrates, the guest gas (e.g., methane) is then pressurized into the cell.
- Hydrate Formation (Cooling Stage):
 - The agitation system is started.
 - The cell is cooled at a controlled rate (e.g., 1-2 K/h).[3]
 - Pressure and temperature are continuously recorded. A sharp drop in pressure signifies the onset of hydrate formation.[3]
 - Cooling is continued to a temperature well within the hydrate stability zone to ensure sufficient hydrate formation.
- Hydrate Dissociation (Heating Stage):
 - The cell is heated at a slow, controlled rate (e.g., 0.1-0.5 K/h) to maintain near-equilibrium conditions.[3]
 - Pressure and temperature data are continuously recorded.
 - As the hydrates dissociate, the trapped guest molecules are released, causing a significant increase in pressure.[3]
- Data Analysis:
 - The recorded pressure is plotted against temperature for both the cooling and heating stages.

- The hydrate-liquid-vapor equilibrium (HLVE) point is identified as the point where the heating (dissociation) curve deviates from the cooling (formation) curve.[3]
- The experiment is repeated at different initial pressures to construct the complete phase equilibrium curve.

Visualization of Concepts and Processes

Experimental Workflow

The following diagram illustrates the workflow of the isochoric pressure search method for determining hydrate phase equilibrium.

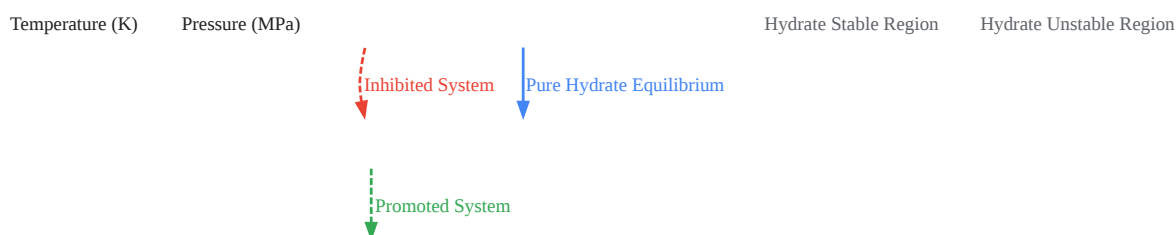


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Experimental workflow for the isochoric pressure search method.

Influence of Promoters and Inhibitors on Phase Equilibrium

Thermodynamic promoters shift the hydrate phase equilibrium curve to higher temperatures and lower pressures, expanding the hydrate stability region. Conversely, inhibitors shift the curve to lower temperatures and higher pressures, contracting the stability region.

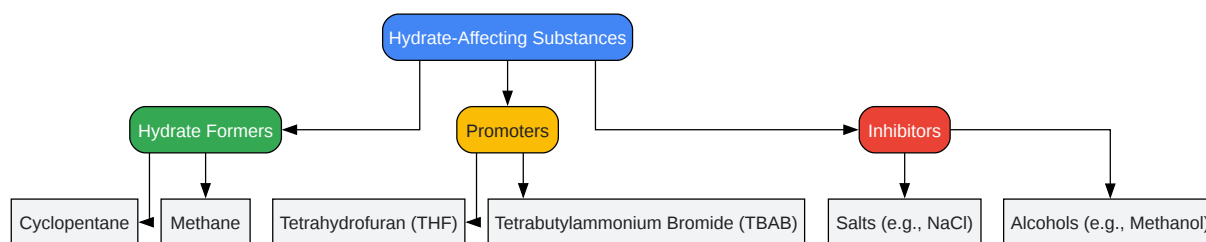


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Schematic of phase equilibrium curve shifts by promoters and inhibitors.

Classification of Hydrate-Affecting Substances

Substances that interact with clathrate hydrates can be broadly classified as formers, promoters, or inhibitors.



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Classification of substances affecting hydrate formation.

Conclusion

This technical guide has provided a detailed overview of **cyclopentane hydrate** phase equilibrium, presenting quantitative data, experimental methodologies, and conceptual visualizations. The provided data tables offer a valuable resource for comparing the stability of **cyclopentane hydrates** under various conditions. The detailed experimental protocol for the isochoric pressure search method serves as a practical guide for researchers. Furthermore, the graphical representations of the experimental workflow and the influence of promoters and inhibitors offer a clear and concise understanding of key concepts. This comprehensive resource is intended to support the advancement of research and development in fields where clathrate hydrates play a significant role.

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